

how does RH1115's mechanism differ from other autophagy inducers like trehalose

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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A Comparative Guide to Autophagy Induction: RH1115 vs. Trehalose

For Researchers, Scientists, and Drug Development Professionals

Autophagy, a cellular self-cleaning process, is a critical mechanism for maintaining cellular homeostasis and its dysfunction is implicated in a host of diseases, including neurodegenerative disorders and cancer. Consequently, the identification and characterization of small-molecule autophagy inducers are of significant interest in drug discovery. This guide provides a detailed comparison of two such inducers, **RH1115** and trehalose, focusing on their distinct mechanisms of action, supported by experimental data.

Differentiating the Mechanisms: A Tale of Two Pathways

Both **RH1115** and trehalose are notable for their ability to induce autophagy independently of the mTOR (mechanistic target of rapamycin) pathway, a central regulator of cell growth and metabolism. However, their upstream mechanisms of action diverge significantly. **RH1115** acts through direct engagement with specific protein targets, while trehalose initiates autophagy by inducing a broader cellular stress response centered on the lysosome.

RH1115: A Targeted Approach to Autophagy Induction

RH1115 is a novel small-molecule modulator of the autophagy-lysosome pathway.[1][2][3][4][5] Through target identification studies, including cellular thermal shift assays (CETSA) and pulldown experiments, Lamin A/C and Lysosome-Associated Membrane Protein 1 (LAMP1) have been identified as direct protein targets of **RH1115**. [1][2][3][6] The interaction with these proteins is thought to initiate a cascade of events leading to enhanced autophagic flux.

The engagement of LAMP1 by **RH1115** is particularly noteworthy as it leads to changes in lysosomal properties, including their positioning within the cell and an increase in their size.[6] [7] Specifically, treatment with **RH1115** has been shown to promote the perinuclear clustering of lysosomes, a phenomenon associated with increased autophagosome-lysosome fusion and enhanced degradative capacity.[6]

Trehalose: A Lysosome-Centric Mechanism of Autophagy Activation

Trehalose, a naturally occurring disaccharide, employs a more indirect, stress-responsive mechanism to induce autophagy.[8][9][10][11][12][13] Its primary mode of action involves the induction of lysosomal stress.[9][10][11][12] This is characterized by lysosomal enlargement and transient lysosomal membrane permeabilization (LMP).[8][14]

The permeabilization of the lysosomal membrane leads to the release of calcium into the cytoplasm.[8] This increase in cytosolic calcium activates the phosphatase calcineurin, which in turn dephosphorylates and activates Transcription Factor EB (TFEB), a master regulator of lysosomal biogenesis and autophagy.[8][14] Activated TFEB then translocates to the nucleus, where it drives the expression of genes involved in the autophagy-lysosome pathway.[8][15] An alternative but related mechanism suggests that trehalose accumulation in lysosomes can lead to a mild elevation of lysosomal pH, which can inactivate mTORC1 on the lysosomal surface, thereby relieving its inhibitory effect on TFEB.[9][10][13][16][17]

At a Glance: Key Mechanistic Differences

Feature	RH1115	Trehalose
Primary Mechanism	Direct binding to protein targets	Induction of lysosomal stress
Key Molecular Targets	Lamin A/C, LAMP1[1][2][3][6]	TFEB (indirectly activated)[8][9][10][11][12][13]
Cellular Process	Modulation of lysosome positioning and function[6][7]	Lysosomal membrane permeabilization and TFEB nuclear translocation[8][14]
mTOR-Dependence	Independent[6]	Independent[8][18]

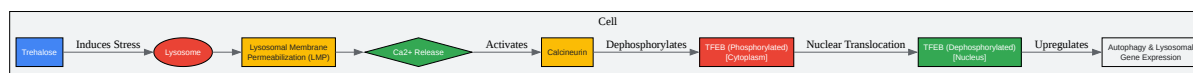
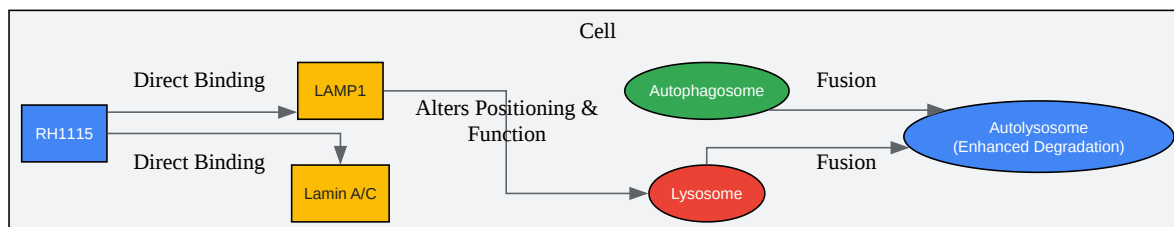
Quantitative Comparison of Autophagy Induction

Direct comparative studies quantifying the autophagic induction of **RH1115** and trehalose under identical conditions are limited. The following table summarizes available quantitative data from separate studies, highlighting the different experimental contexts.

Parameter	RH1115	Trehalose
LC3-II Fold Increase	Data not available in a directly comparable format.	Significant increases in LC3-II levels have been reported.[8][15]
p62 Degradation	Implied through increased autophagic flux.	Demonstrated to accelerate p62 turnover.
TFEB Nuclear Translocation	Not reported as a primary mechanism.	Significant nuclear translocation observed 6-24 hours post-treatment.[8]
Lysosomal Effects	1.5-fold increase in LAMP1 protein levels; ~3-fold increase in autolysosome size.[6]	3-fold increase in EGFP-LGALS3 puncta (marker of LMP).[8]
Effective Concentration	EC50 of 46.2 μ M for eGFP-LC3 puncta formation (biotinylated derivative).[6]	Autophagy induction observed at concentrations as low as 100 μ M.[11]

Signaling Pathway Diagrams

The following diagrams, generated using Graphviz (DOT language), illustrate the distinct signaling pathways of **RH1115** and trehalose in inducing autophagy.



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- To cite this document: BenchChem. [how does RH1115's mechanism differ from other autophagy inducers like trehalose]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12380108#how-does-rh1115-s-mechanism-differ-from-other-autophagy-inducers-like-trehalose>]

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